

# An In-depth Technical Guide to 3-Oxopentanedioic Acid (CAS 542-05-2)

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## Compound of Interest

Compound Name: 3-Oxopentanedioic acid

Cat. No.: B044449

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## Abstract

**3-Oxopentanedioic acid**, also known as acetonedicarboxylic acid or 3-oxoglutaric acid, is a dicarboxylic acid and a  $\beta$ -keto acid with the chemical formula  $C_5H_6O_5$ . This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and an exploration of its biological significance. Its role as a versatile building block in organic synthesis, particularly in the construction of heterocyclic systems and complex natural products, is highlighted. Furthermore, its emerging relevance as a biomarker for gut dysbiosis is discussed.

## Chemical and Physical Properties

**3-Oxopentanedioic acid** is a white to off-white crystalline powder.<sup>[1]</sup> It is readily soluble in water and ethanol but sparingly soluble in ether and ethyl acetate.<sup>[2]</sup> The presence of two carboxylic acid groups and a central ketone functionality imparts it with both electrophilic and nucleophilic characteristics, making it a reactive intermediate for various chemical transformations.<sup>[3]</sup>

## Table 1: Physical and Chemical Properties of 3-Oxopentanedioic Acid

Property	Value	Reference(s)
CAS Number	542-05-2	[4]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>5</sub>	[5]
Molecular Weight	146.10 g/mol	[5]
Melting Point	133-135 °C (decomposes)	[2]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in water and alcohol; sparingly soluble in ether and ethyl acetate	[2]
pKa (25°C)	3.10	[2]
Density	1.2821 g/cm <sup>3</sup> (estimate)	[2]

**Table 2: Spectroscopic Data for 3-Oxopentanedioic Acid**

Spectroscopy	Wavenumber (cm <sup>-1</sup> )	Interpretation	Reference(s)
FTIR	2500-3300 (broad)	O-H stretch (carboxylic acid)	[3]
1700-1725	C=O stretch (carboxylic acid)	[3]	
~1715	C=O stretch (ketone)	[3]	

## Synthesis and Purification

The most common and industrially viable method for the synthesis of **3-oxopentanedioic acid** is the dehydration and decarboxylation of citric acid using fuming sulfuric acid.

## Experimental Protocol: Synthesis of 3-Oxopentanedioic Acid from Citric Acid

Materials:

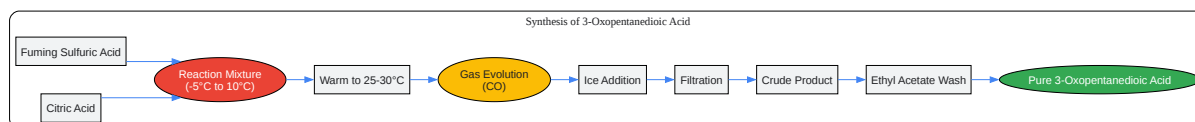
- Citric acid (anhydrous, powdered)
- Fuming sulfuric acid (20%  $\text{SO}_3$ )
- Ice
- Ethyl acetate
- 5 L round-bottom flask with a mechanical stirrer
- Efficient cooling bath (ice-salt mixture)
- Filtros plate or Büchner funnel

Procedure:

- In a 5 L round-bottom flask equipped with a mechanical stirrer, place 3 kg of fuming sulfuric acid (20%  $\text{SO}_3$ ).
- Cool the flask in an ice-salt bath until the temperature of the acid reaches  $-5^\circ\text{C}$ .
- Begin stirring and gradually add 700 g of finely powdered citric acid. The rate of addition should be controlled to maintain the reaction temperature below  $0^\circ\text{C}$  until half of the citric acid is added.
- For the remainder of the addition, the temperature should not exceed  $10^\circ\text{C}$ . This addition process typically takes 3-4 hours with efficient cooling.
- After the addition is complete, continue stirring and allow the reaction mixture to warm gradually to  $25\text{--}30^\circ\text{C}$ . Gas evolution (carbon monoxide) will be observed. Maintain this temperature until gas evolution ceases, which usually takes 2-3 hours.
- Cool the reaction mixture back down to  $0^\circ\text{C}$  using an ice-salt bath.
- Slowly add 2400 g of finely cracked ice to the reaction mixture, ensuring the temperature does not rise above  $10^\circ\text{C}$  during the first third of the ice addition. The temperature can then be allowed to rise to  $25\text{--}30^\circ\text{C}$  for the remaining ice addition. This process takes approximately 2 hours.

- Cool the mixture to 0°C and filter the crystalline product rapidly through a funnel fitted with a filter plate, pressing the crystals to remove as much sulfuric acid as possible.
- Transfer the crude product to a beaker and wash by stirring with 200-250 mL of ethyl acetate to form a thick paste.
- Filter the purified crystals and suck them dry. Repeat the ethyl acetate wash if a product completely free of sulfuric acid is required. The yield is typically between 85-90%.

Purification: For further purification, **3-oxopentanedioic acid** can be crystallized from ethyl acetate. It is important to note that the compound decarboxylates in hot water.[3]



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**Caption:** Workflow for the synthesis of **3-oxopentanedioic acid**.

## Key Reactions and Applications in Organic Synthesis

**3-Oxopentanedioic acid** and its esters are valuable precursors in several important organic reactions, leading to the formation of complex cyclic and heterocyclic molecules.

## Robinson Tropinone Synthesis

This classic reaction is a biomimetic synthesis that constructs the tropane alkaloid core. It involves a tandem reaction between a dialdehyde (succinaldehyde), a primary amine (methylamine), and acetonedicarboxylic acid.[6]

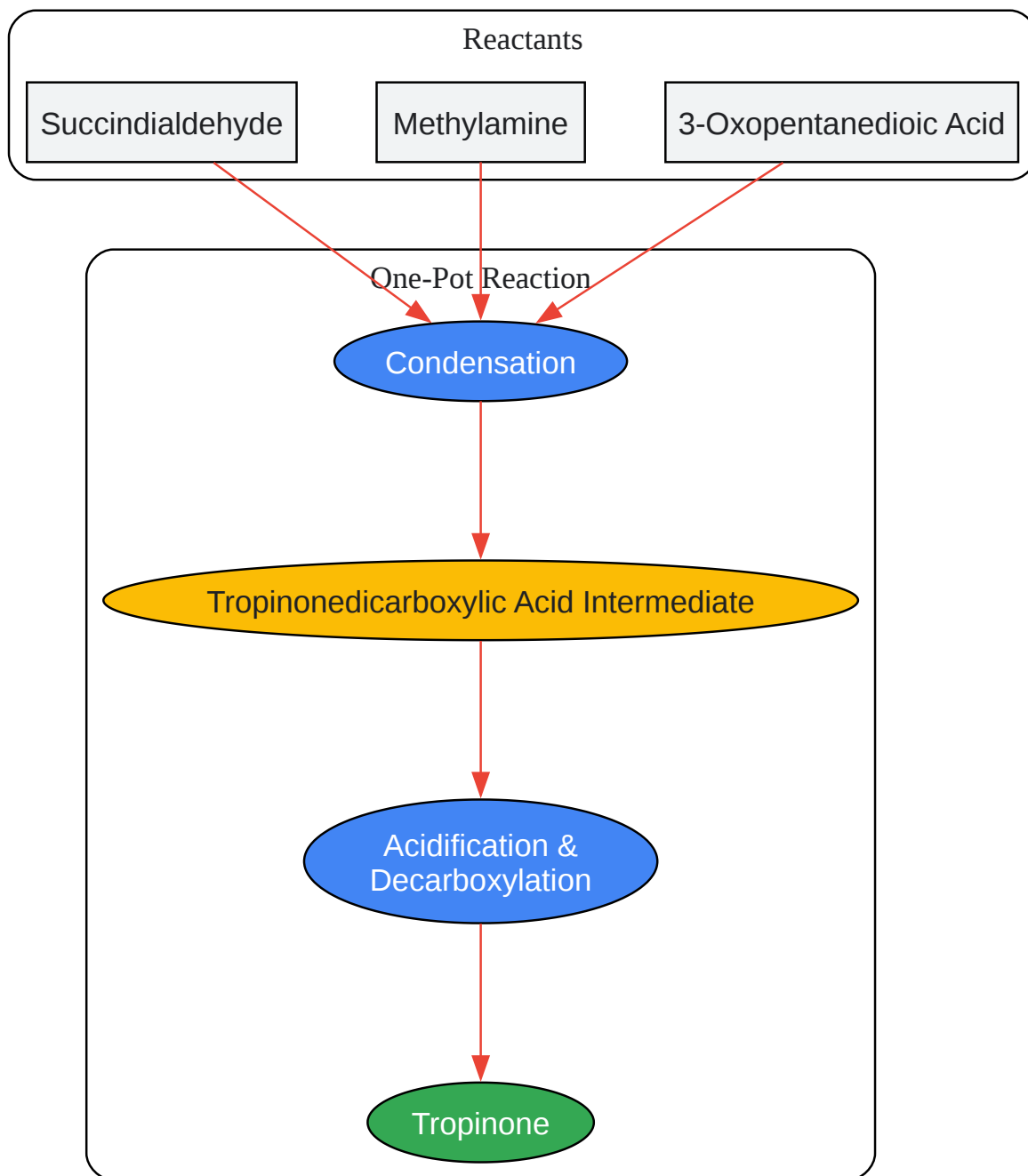
## Experimental Protocol: Robinson Tropinone Synthesis

### Materials:

- Succindialdehyde
- Methylamine
- **3-Oxopentanedioic acid** (or its calcium salt)
- Hydrochloric acid
- Sodium hydroxide
- Apparatus for steam distillation

### Procedure:

- Prepare a solution of calcium acetonedicarboxylate by mixing **3-oxopentanedioic acid** with a sufficient amount of precipitated calcium carbonate in water.
- To this solution, add an aqueous solution of succindialdehyde.
- Cool the mixture in an ice-water bath and gradually add an aqueous solution of methylamine.
- Allow the reaction to proceed at room temperature for several hours to days.
- Acidify the reaction mixture with hydrochloric acid. This will cause the decarboxylation of the intermediate tropinonedicarboxylic acid to tropinone.
- Concentrate the acidic solution under vacuum.
- Make the residue alkaline with sodium hydroxide and isolate the tropinone by steam distillation. The yield of tropinone can be significantly improved by optimizing the reaction conditions, with reported yields exceeding 90%.<sup>[6]</sup>



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**Caption:** Logical flow of the Robinson tropinone synthesis.

## Weiss-Cook Reaction

The Weiss-Cook reaction is a condensation reaction between a 1,2-dicarbonyl compound and two equivalents of an acetonedicarboxylic acid ester (e.g., dimethyl 1,3-acetonedicarboxylate) to form a cis-bicyclo[3.3.0]octane-3,7-dione system.<sup>[7]</sup>

#### Experimental Protocol: Weiss-Cook Condensation with Dimethyl 1,3-Acetonedicarboxylate and Glyoxal

##### Materials:

- Dimethyl 1,3-acetonedicarboxylate
- Aqueous glyoxal (40%)
- Potassium carbonate
- Methanol
- Water

##### Procedure:

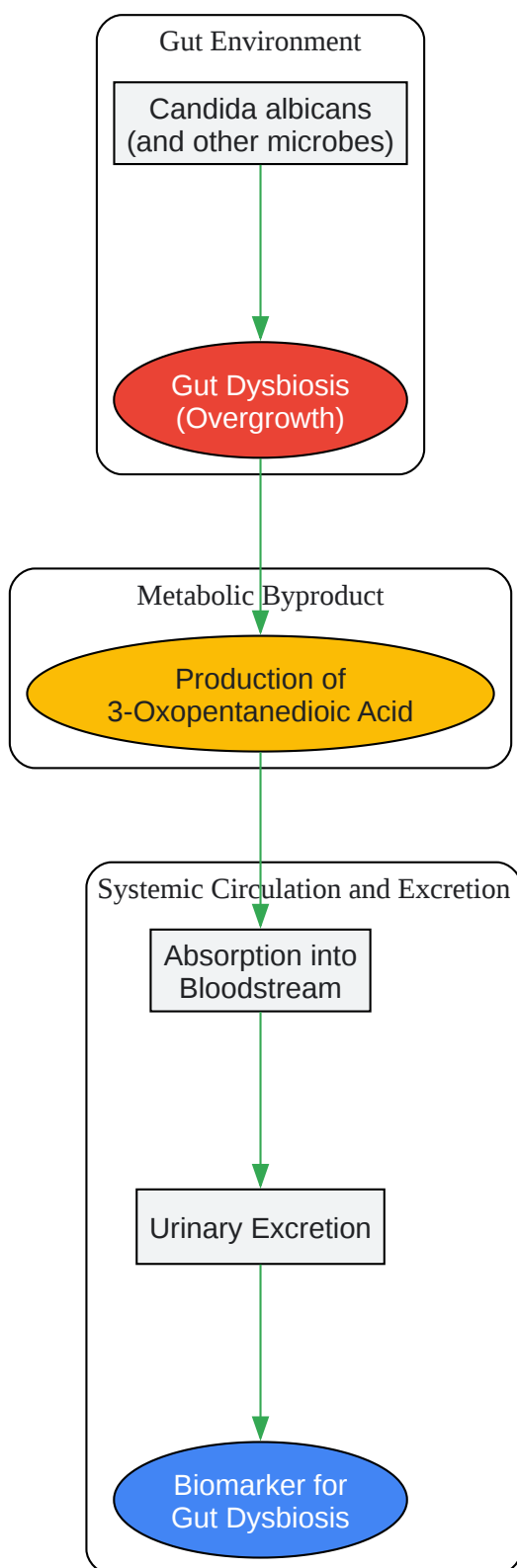
- In a suitable reaction vessel, dissolve potassium carbonate in water.
- Add dimethyl 1,3-acetonedicarboxylate to the potassium carbonate solution.
- Add methanol to the mixture.
- While stirring vigorously, add 40% aqueous glyoxal to the reaction mixture.
- Continue stirring at room temperature for several hours, during which a precipitate will form.
- Collect the solid product by suction filtration.
- Wash the product with water and then with cold methanol.
- The resulting product is typically a tetramethyl ester intermediate which can be further hydrolyzed and decarboxylated to yield the desired cis-bicyclo[3.3.0]octane-3,7-dione.

## Biological Significance

While **3-oxopentanedioic acid** is not a central intermediate in major metabolic pathways like the citric acid cycle, its presence in biological fluids, particularly urine, is of diagnostic significance.<sup>[3]</sup> Elevated levels of 3-oxoglutaric acid in urine are often associated with gut dysbiosis, specifically the overgrowth of certain yeast species like *Candida albicans*.<sup>[8]</sup>

It is hypothesized that certain gut microbes produce **3-oxopentanedioic acid** as a metabolic byproduct. This molecule can then be absorbed into the bloodstream and subsequently excreted in the urine. Therefore, urinary 3-oxoglutaric acid can serve as a non-invasive biomarker for assessing the health of the gut microbiome.





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**Caption:** Proposed pathway for the biological significance of **3-oxopentanedioic acid**.

## Safety and Handling

**3-Oxopentanedioic acid** is classified as an irritant, causing skin and serious eye irritation.<sup>[2]</sup> It is recommended to handle this compound with appropriate personal protective equipment, including gloves and safety glasses. It is also sensitive to heat and may explode if heated under confinement.<sup>[2]</sup> Store in a cool, dry, and well-ventilated area.

## Conclusion

**3-Oxopentanedioic acid** is a molecule of significant interest to both synthetic chemists and researchers in the life sciences. Its utility as a precursor for complex molecular architectures is well-established through classic reactions like the Robinson tropinone synthesis and the Weiss-Cook reaction. Furthermore, its emerging role as a biomarker for gut health opens up new avenues for non-invasive diagnostics. This guide has provided a detailed overview of its properties, synthesis, and applications, serving as a valuable resource for professionals in research and drug development.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 3-Oxopentanedioic acid [chembk.com]
- 3. 3-Oxoglutaric Acid | Rupa Health [rupahealth.com]
- 4. The synthesis of Tropinone\_Chemicalbook [chemicalbook.com]
- 5. Acetonedicarboxylic acid | C<sub>5</sub>H<sub>6</sub>O<sub>5</sub> | CID 68328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Tropinone - Wikipedia [en.wikipedia.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. 3-Oxoglutaric (Males Under Age 13) - Organic Acids Test (OAT) - Nutritional and Metabolic Profile - Lab Results explained | HealthMatters.io [healthmatters.io]

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